

Benclothiaz: An Obsolete Nematicide with Limited Public Data

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Compound of Interest

Compound Name: *Benclothiaz*

Cat. No.: *B3033156*

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Benclothiaz, identified by its IUPAC name 7-chloro-1,2-benzisothiazole and CAS Registry Number 89583-90-4, is a chemical compound that has been classified as a nematicide. Also known by the synonym clothiazoben, this compound has been noted for its activity against nematodes. However, a comprehensive review of publicly accessible scientific literature and patent databases reveals a significant scarcity of detailed information regarding its efficacy, mechanism of action, and broad-spectrum potential. Consequently, **benclothiaz** is considered an obsolete nematicide in many jurisdictions, a status that likely contributes to the limited availability of in-depth research data.

While some sources acknowledge its nematicidal properties, specific quantitative data on its effectiveness against a wide range of plant-parasitic nematodes is not readily available. Patent documents occasionally mention **benclothiaz** in insecticide formulations, referring to its established role as a nematicide, yet they do not provide the detailed efficacy data required for a thorough comparative analysis. Similarly, in-depth studies detailing the experimental protocols for assessing its nematicidal activity or elucidating the specific biochemical and signaling pathways it disrupts in nematodes are not present in the public domain.

One generalized study on benzothiazole compounds suggests a potential mechanism of action involving the inhibition of glutathione S-transferase (GST), which leads to a detrimental accumulation of reactive oxygen species (ROS) in nematodes. However, this has not been specifically and experimentally validated for **benclothiaz**. Without dedicated research on **benclothiaz**, its precise molecular targets and the downstream effects on nematode physiology remain speculative.

Due to this lack of specific, quantitative, and mechanistic data, it is not feasible to construct a detailed technical guide on **benclonthiaz** that would meet the requirements of researchers and drug development professionals. The necessary components for such a guide, including tables of comparative efficacy, detailed experimental workflows, and diagrams of signaling pathways, cannot be generated from the currently available information.

For researchers interested in broad-spectrum nematicides with a thiazole or related heterocyclic core, a more fruitful area of investigation would be to focus on more contemporary and well-documented compounds where a wealth of scientific data is available. Such data would allow for the in-depth analysis and visualization required for advanced research and development.

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